

preventing decomposition of 2-(Bromomethyl)benzaldehyde

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Compound Focus: 2-(Bromomethyl)benzaldehyde

CAS No.: 60633-91-2

Cat. No.: S683604

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Physicochemical Properties & Safe Handling

The table below summarizes the key identified properties of 2-(Bromomethyl)benzaldehyde that are critical for its handling [1] [2].

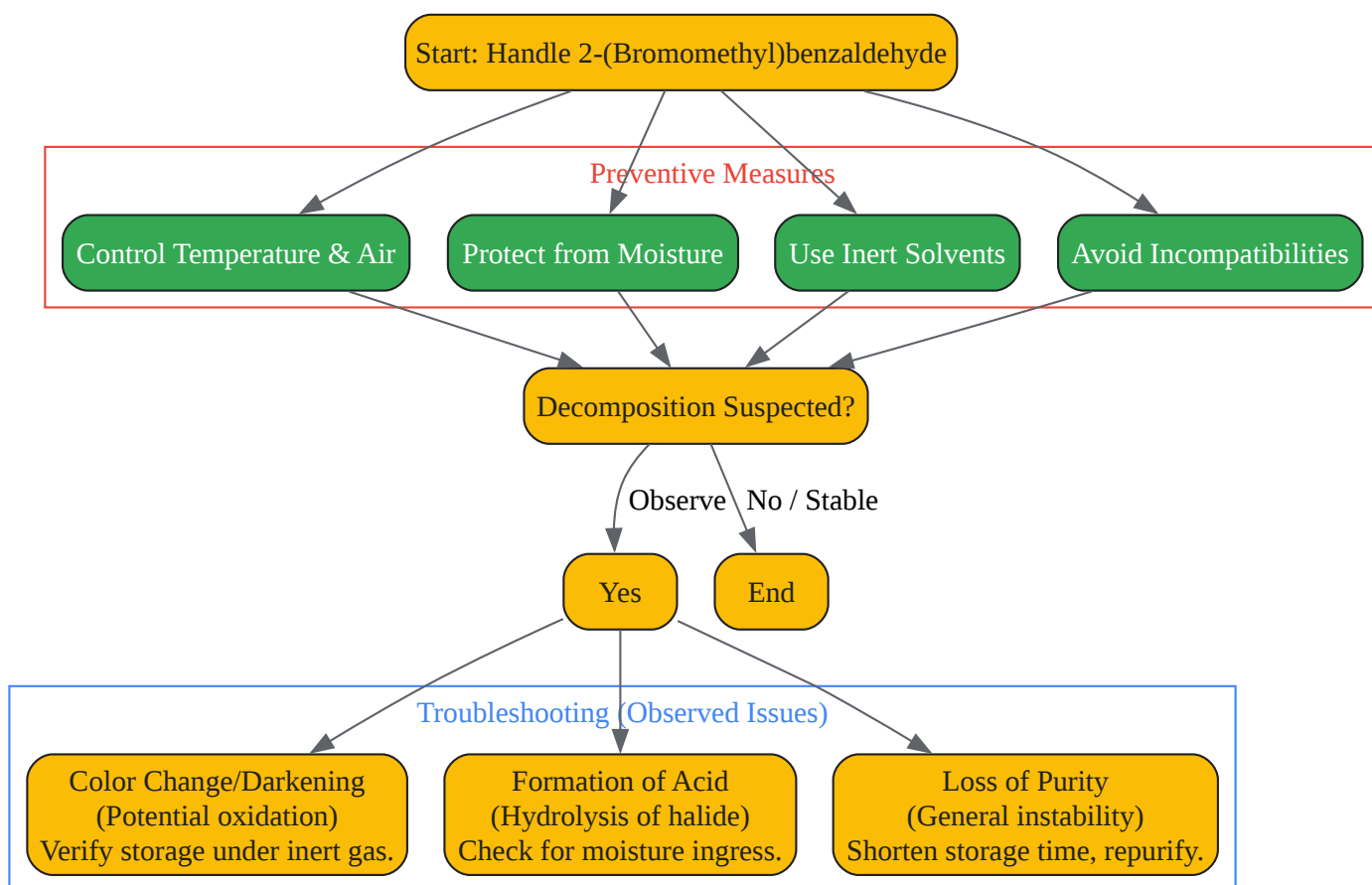
Property	Specification / Value
CAS Number	60633-91-2 [1] [2]
Molecular Formula	C ₈ H ₇ BrO [1] [2]
Molecular Weight	199.04 g/mol [1] [2]
Purity	Available from suppliers at ≥95% to 96% [1]
Physical Form	Solid [1]
Reported Color	Blue [1]
Recommended Storage	Sealed in dry, 2-8°C [2]
Reported Solubility	Soluble in Dichloromethane and Methanol [1]

This compound is classified as a hazardous chemical. The Globally Harmonized System (GHS) hazard statements associated with it are [1] [2]:

- **H302:** Harmful if swallowed.
- **H314:** Causes severe skin burns and eye damage.
- **H332:** Harmful if inhaled.

Handling & Stabilization Strategy Guide

While explicit protocols for **2-(Bromomethyl)benzaldehyde** are not available, its properties suggest it is sensitive to common decomposition drivers. The following guide outlines a strategic approach to minimize decomposition, based on general best practices for sensitive aldehydes and benzyl halides.



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Strategic Workflow for Handling 2-(Bromomethyl)benzaldehyde

Preventive Measures & Protocols

- **Storage:** Always store the chemical **sealed in a dry environment** at **2-8°C** (refrigerator temperature) [2]. For long-term storage, consider storing under an inert atmosphere (e.g., argon or nitrogen) in a sealed vial to prevent oxidation of the aldehyde group.
- **Handling:** Perform all weighing and handling in a well-ventilated **fume hood**. Use appropriate personal protective equipment (PPE), including gloves (chemical-resistant) and safety goggles.

- **Solvent Choice:** When dissolving the compound, use **dry, aprotic solvents** such as dichloromethane, which is reported to be a good solvent for it [1]. Avoid using protic solvents (like water or alcohols) which can accelerate the hydrolysis of the bromomethyl group.
- **Incompatibilities:** Avoid strong bases, strong oxidizing agents, and strong nucleophiles.

Troubleshooting Common Scenarios

- **Observation: Color change or darkening.**
 - **Potential Cause:** Oxidation of the aldehyde group to a carboxylic acid.
 - **Action:** Verify that the compound is stored under an inert atmosphere and that solvents used are degassed and anhydrous.
- **Observation: Formation of an acidic by-product (e.g., HBr).**
 - **Potential Cause:** Hydrolysis of the bromomethyl group by atmospheric moisture.
 - **Action:** Ensure the chemical environment is kept dry. Check the integrity of desiccants in storage cabinets.
- **Observation: Loss of reactivity or purity in subsequent reactions.**
 - **Potential Cause:** General decomposition due to extended or improper storage.
 - **Action:** For critical applications, it is advisable to **repurify the compound** (e.g., by recrystallization) immediately before use or source a new batch. Minimize the storage time even under correct conditions.

A Note on Stability Optimization in Drug Discovery

The search results highlighted a relevant, advanced methodology for stabilizing complex molecules, though it is not directly applicable to this small molecule. The **ProteoPlex** platform uses high-throughput screening of chemical conditions (buffers, additives) to stabilize macromolecular complexes for structural biology [3]. This underscores a key principle: **systematic empirical screening is the most reliable method for optimizing stability.**

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References

1. 2-(broMoMethyl)benzaldehyde | 60633-91-2 [chemicalbook.com]
2. 60633-91-2 | 2-Bromomethyl-benzaldehyde [chemscene.com]
3. ProteoPlex: stability optimization of... | Nature Methods [nature.com]

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